The Indole-Pyrimidine Scaffold: A Union of Privileged Structures

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Compound of Interest

Compound Name:	*4-(1H-indol-3-yl)pyrimidin-2-amine*
CAS No.:	*289628-76-8*
Cat. No.:	*B1223025*

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The indole nucleus, a bicyclic structure comprising a benzene ring fused to a five-membered pyrrole ring, is a cornerstone of biologically active natural products.[3][4] It is famously found in the essential amino acid tryptophan, neurotransmitters like serotonin, and a vast class of over 4,100 known indole alkaloids.[5][6][7] Similarly, the pyrimidine ring, a six-membered heterocycle with two nitrogen atoms, is fundamental to life as a core component of nucleobases (cytosine, thymine, uracil) in DNA and RNA.[1][3]

In drug discovery, such recurring motifs that demonstrate binding affinity to a range of biological targets are termed "privileged scaffolds."[1][2] The natural combination of the indole and pyrimidine moieties creates a hybrid structure with enhanced pharmacological potential, capable of engaging in a variety of non-covalent interactions, including hydrogen bonding and π-stacking, with protein targets.[1][8]

Biosynthetic Foundations: From Amino Acids to Alkaloids

The journey to complex indole-pyrimidine natural products begins with simple, primary metabolites. The indole core is almost universally derived from the amino acid L-tryptophan.[4]

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[5][9] Fungal and plant biosynthetic pathways utilize a series of enzymatic modifications to activate and incorporate this precursor.

A foundational step in the biosynthesis of many indole alkaloids is the decarboxylation of tryptophan by the enzyme tryptophan decarboxylase to yield tryptamine.[5][9] This amine is a crucial building block, often condensed with a terpene-derived unit (like secologanin in monoterpene indole alkaloids) or other precursors to generate scaffold diversity.[9][10]

The pyrimidine component's origin is more varied. In some cases, it can be assembled through standard nucleotide biosynthesis pathways, while in others, it may be incorporated from other metabolic pools. The fusion of these two pathways results in the formation of the core indole-pyrimidine skeleton.

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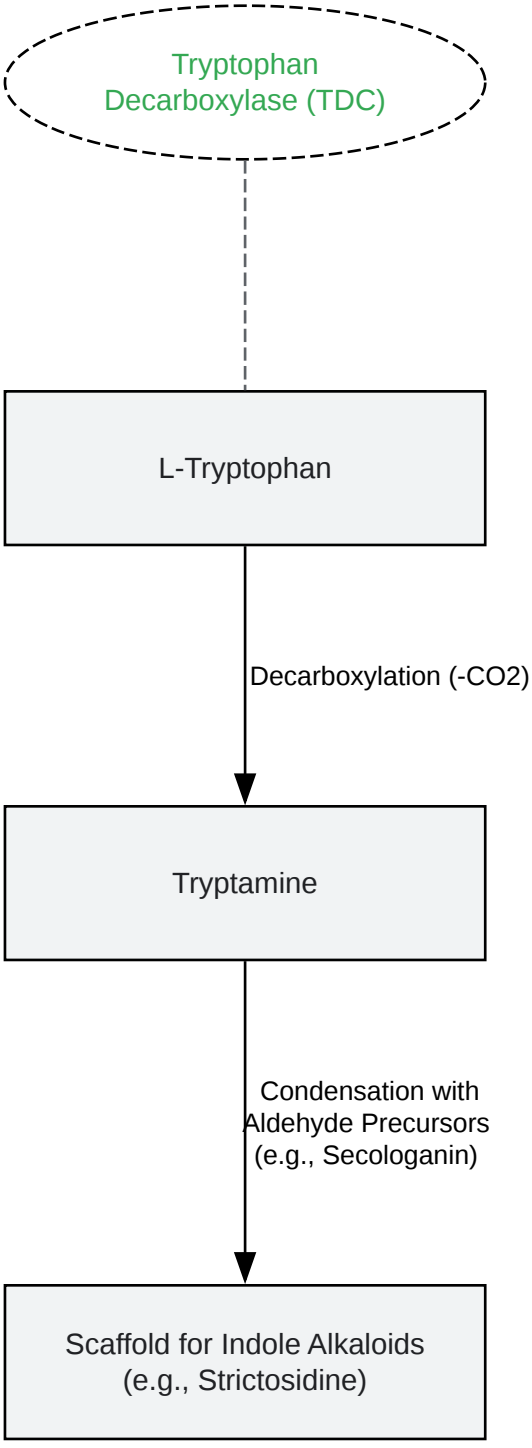

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Caption: Core biosynthetic step converting L-tryptophan to the key intermediate, tryptamine.

Natural Sources: A Survey of Chemical Diversity

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Indole-pyrimidine compounds are not ubiquitous in nature but have been isolated from specific, and often unique, ecological niches.

Marine Organisms: A Treasure Trove of Novelty

The marine environment, particularly sponges and ascidians, is the most prolific source of naturally occurring indole-pyrimidines.[11][12] The intense competition and unique environmental pressures of marine ecosystems have driven the evolution of novel chemical defenses, resulting in highly bioactive secondary metabolites.

- Meridianins: This family of compounds, isolated from the South Atlantic ascidian Aplidium meridianum, features a 2-aminopyrimidine ring linked to an indole core. Meridianins A-G are known as potent inhibitors of various protein kinases, highlighting their potential as anticancer agents.[1]

- Mirabilins: Isolated from the sponge Arenochalina mirabilis, these compounds represent fused indole-pyrimidine alkaloids.[1]

- Acanthostrongylophora Alkaloids: Sponges of the genus Acanthostrongylophora have yielded several pyrimidine-β-carboline alkaloids, demonstrating further structural diversification.[11]

Fungi and Microorganisms: Microbial Factories

Microorganisms, especially fungi, are well-established producers of complex indole alkaloids.[4][13] While direct indole-pyrimidine fusions are less common than in marine invertebrates, microbes synthesize related and equally potent structures.

- Tubercidin (7-deazaadenosine): Isolated from Streptomyces tubercidicus, Tubercidin features a pyrrolo[2,3-d]pyrimidine scaffold, which is an isomer of the purine ring system but biosynthetically derived from the tryptophan pathway. It exhibits broad and potent antiviral and anticancer properties.[1]

- Aspergillus and Penicillium-derived Alkaloids: Fungi from these genera are known to produce a vast array of prenylated indole alkaloids and diketopiperazines.[12][13] While not always containing a true pyrimidine ring, their complex heterocyclic systems often mimic the bioactivity and serve as inspiration for synthetic indole-pyrimidine hybrids.

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Terrestrial Plants: A Realm of Indole Alkaloids

Terrestrial plants, especially those from families like Apocynaceae and Rubiaceae, are famed for producing thousands of monoterpene indole alkaloids.[6][9][14] Classic examples include the anticancer agents vincristine and vinblastine.[9][14] While direct indole-pyrimidine natural products are rarely reported from plants, the foundational biosynthetic pathways are well-established, suggesting the potential for their discovery through advanced screening techniques or the possibility of pathway engineering.

Core Methodology: Bioassay-Guided Isolation from Marine Sponges

The discovery of novel indole-pyrimidine compounds relies on a systematic process of extraction, separation, and characterization, often guided by biological activity. This self-validating system ensures that scientific effort is focused on the most promising molecules.

Causality in Protocol Design: The choice of solvents and chromatographic phases is dictated by the polarity of the target compounds. A multi-step extraction and fractionation process is essential because crude natural extracts are highly complex mixtures. Each step is designed to enrich the concentration of the active compound, which is tracked via a relevant bioassay (e.g., a kinase inhibition assay).

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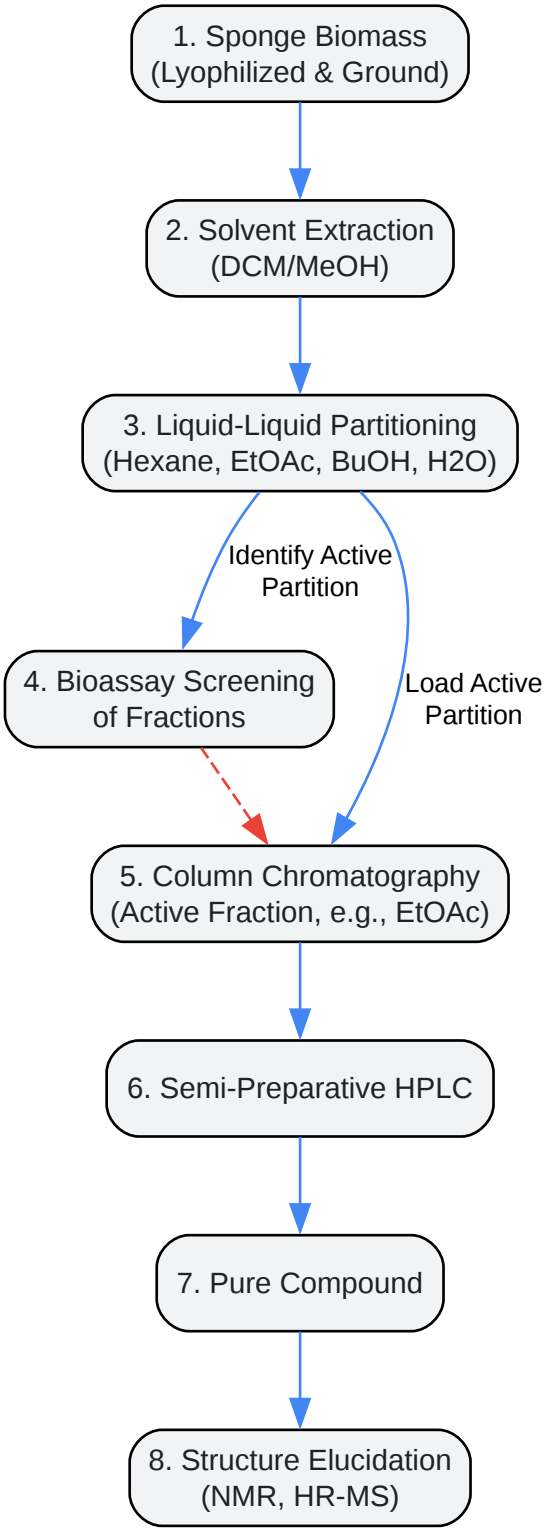

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Caption: A typical workflow for the bioassay-guided isolation of natural products.

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Experimental Protocol: Isolation of Meridianin Analogs

- Sample Preparation: Lyophilize (freeze-dry) 2 kg of the marine ascidian Aplidium meridianum to remove water. Grind the dried biomass into a fine powder to maximize the surface area for extraction.

- Bulk Solvent Extraction: Macerate the powdered biomass in a 1:1 mixture of dichloromethane (DCM) and methanol (MeOH) (3 x 5 L) at room temperature for 24 hours per extraction.[15] Combine the filtrates and evaporate the solvent under reduced pressure to yield a crude extract.

- Solvent Partitioning: Suspend the crude extract in 1 L of 90% aqueous MeOH and perform sequential liquid-liquid partitioning with hexane (3 x 1 L) and then ethyl acetate (EtOAc) (3 x 1 L). This separates compounds based on polarity, with nonpolar lipids partitioning into hexane and medium-polarity compounds (often alkaloids) into EtOAc.

- Bioassay-Guided Fractionation: Test each partitioned fraction (Hexane, EtOAc, and remaining aqueous) in a panel of protein kinase inhibition assays. The rationale is to identify the fraction containing the highest inhibitory activity. Typically, the EtOAc fraction will be the most active for compounds like Meridianins.

- Column Chromatography: Subject the active EtOAc fraction (e.g., 10 g) to vacuum liquid chromatography (VLC) over a silica gel stationary phase. Elute with a stepwise gradient of increasing polarity, from 100% hexane to 100% EtOAc, followed by an EtOAc-to-MeOH gradient.[15] This provides coarse separation into 10-15 fractions.

- High-Performance Liquid Chromatography (HPLC): Re-screen the VLC fractions in the bioassay. Purify the most active fraction(s) using reversed-phase semi-preparative HPLC (e.g., C18 column) with an acetonitrile/water gradient containing 0.1% trifluoroacetic acid (TFA) to yield pure compounds.

- Structure Elucidation: Determine the chemical structure of each pure isolate using a combination of spectroscopic methods:

  - 1D and 2D Nuclear Magnetic Resonance (NMR): ^{1}H, ^{13}C, COSY, HSQC, and HMBC experiments to establish the carbon-hydrogen framework and connectivity.

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- High-Resolution Mass Spectrometry (HR-MS): To determine the exact molecular formula.

Biological Activities and Therapeutic Potential

Naturally occurring indole-pyrimidines and their close relatives exhibit a remarkable range of pharmacological activities, making them attractive leads for drug development.[3]

Anticancer and Cytotoxic Activity

The most prominent activity reported for this class is anticancer. Many marine-derived indole-pyrimidines function as potent inhibitors of protein kinases, enzymes that are often dysregulated in cancer cells.[1] By blocking the action of these kinases, the compounds can halt cell proliferation and induce apoptosis.

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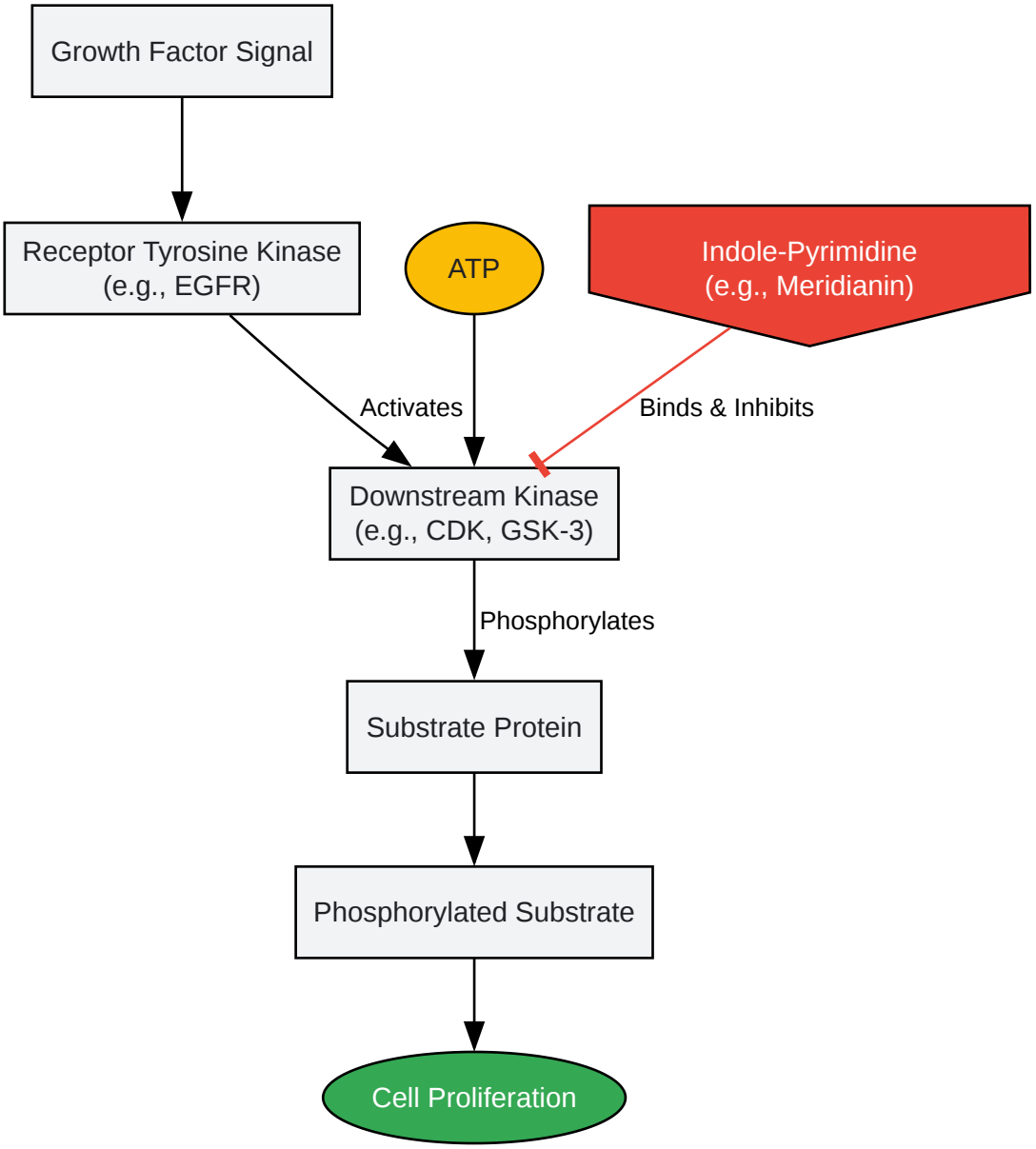

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Caption: Mechanism of action for indole-pyrimidine kinase inhibitors in cancer cells.

Antimicrobial and Antiviral Properties

The structural features of these compounds also make them effective against microbial pathogens. Their ability to intercalate with DNA, inhibit key enzymes, or disrupt cell membranes contributes to their antimicrobial effects.[3][16] Tubercidin, with its pyrrolo[2,3-d]pyrimidine core, is a classic example, demonstrating powerful antiviral and antifungal activity by acting as a fraudulent nucleoside that disrupts RNA and DNA synthesis.[1]

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Anti-inflammatory and Antioxidant Effects

Several studies have highlighted the anti-inflammatory and antioxidant properties of indole-pyrimidine derivatives.[3][17] They can act as radical scavengers, reducing oxidative stress, and may inhibit the production of pro-inflammatory mediators like nitric oxide.[3][17] This dual activity makes them interesting candidates for treating diseases where inflammation and oxidative damage are key pathological features.[3]

Summary of Bioactivities

Compound Family	Natural Source	Key Biological Activities	Reported IC_{50} Values
Meridianins	Aplidium meridianum (Ascidian)	Protein Kinase Inhibition, Anticancer	0.1 - 10 µM against various kinases
Tubercidin	Streptomyces tubercidicus	Antiviral, Anticancer, Antifungal	0.044 µM (A549), 0.02 µM (S. faecalis)[1]
Mirabilins	Arenochalina mirabilis (Sponge)	Cytotoxicity	Data varies by specific compound
Ingenines	A. ingens (Sponge)	Cytotoxicity	Data varies by specific compound[11]

Conclusion and Future Directions

The natural world, particularly the marine ecosystem, is a proven reservoir of novel indole-pyrimidine compounds with potent and diverse biological activities. These molecules serve as both valuable biological tools for probing cellular pathways and as promising starting points for the development of new therapeutics.

Future research in this field will likely focus on several key areas:

- Genomic Mining: Using genomic data from marine microbes and sponges to identify and express silent biosynthetic gene clusters capable of producing novel indole-pyrimidines.
- Exploration of Extreme Environments: Investigating organisms from previously unexplored habitats, such as deep-sea vents and hypersaline lagoons, for new chemical entities.

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- Medicinal Chemistry and SAR: Utilizing naturally occurring indole-pyrimidines as scaffolds for semi-synthetic modification to improve potency, selectivity, and pharmacokinetic properties.
- Total Synthesis: Developing novel and efficient synthetic routes to these complex natural products to ensure a sustainable supply for further biological evaluation and clinical development.

By integrating natural product chemistry with synthetic biology and medicinal chemistry, the full therapeutic potential of the indole-pyrimidine scaffold can be unlocked, paving the way for the next generation of drugs derived from nature's ingenuity.

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